

# An In-depth Technical Guide to 2-Cyanoethyl Acrylate (CAS 106-71-8)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Cyanoethyl acrylate

Cat. No.: B092215

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**2-Cyanoethyl acrylate** (CEA), with the CAS number 106-71-8, is a highly reactive, polar acrylate ester.[1][2] Its chemical structure, featuring both a vinyl group and a cyano group, makes it a versatile monomer in polymer chemistry.[3] This guide provides a comprehensive overview of **2-cyanoethyl acrylate**, including its chemical and physical properties, synthesis and polymerization methods, key applications, and safety and handling protocols. The information is tailored for professionals in research, science, and drug development who may utilize this compound in the synthesis of novel polymers and materials.

## Chemical and Physical Properties

**2-Cyanoethyl acrylate** is a colorless to pale yellow liquid with a characteristic acrid odor.[4][5] It is soluble in water and many organic solvents.[6] The presence of the electron-withdrawing cyano and ester groups makes the molecule susceptible to nucleophilic attack, which is key to its reactivity, particularly in polymerization.[7]

## Physicochemical Data

The key physicochemical properties of **2-cyanoethyl acrylate** are summarized in the table below for easy reference and comparison.

| Property  | Value   | Reference(s) |
|---|---|--------------|
| CAS Number  | 106-71-8                                      | [1]          |
| Molecular Formula   | C <sub>6</sub> H <sub>7</sub> NO <sub>2</sub> | [1]          |
| Molecular Weight  | 125.13 g/mol                                  | [1]          |
| Appearance  | Colorless to pale yellow liquid               | [4][5]       |
| Boiling Point   | 108 °C at 2 mmHg                              | [6]          |
| Melting Point   | -16.9 °C                                      | [6]          |
| Density   | 1.07 g/cm <sup>3</sup>                        | [6]          |
| Refractive Index (n <sub>20/D</sub> )                     | 1.447   | [2][6]       |
| Flash Point   | 124 °C  | [6]          |
| Vapor Pressure  | 0.22 mmHg                                     | [6]          |
| Glass Transition Temperature (T <sub>g</sub> ) of Polymer | 4 °C  | [2]          |

## Structural Information

| Identifier | Value  | Reference(s) |
|------------|--|--------------|
| IUPAC Name | 2-cyanoethyl prop-2-enoate                                       | [1]          |
| Synonyms   | CEA, Acrylic Acid 2-Cyanoethyl Ester, 3-Acryloyloxypropionitrile | [2]          |
| SMILES     | <chem>C=CC(=O)OCCC#N</chem>                                      | [1]          |
| InChI      | InChI=1S/C6H7NO2/c1-2-6(8)9-5-3-4-7/h2H,1,3,5H2                  | [1]          |
| InChIKey   | AEPWOCLBLLCOGZ-UHFFFAOYSA-N                                      | [1]          |

## Synthesis and Reactions

The primary method for synthesizing **2-cyanoethyl acrylate** is through the esterification or transesterification of acrylic acid or its esters with 3-hydroxypropionitrile (ethylene cyanohydrin).

[\[1\]](#)

### Synthesis of 2-Cyanoethyl Acrylate via Transesterification

This experimental protocol describes a general method for the synthesis of **2-cyanoethyl acrylate** by transesterification of a simple alkyl acrylate (e.g., methyl acrylate) with 3-hydroxypropionitrile.

Materials:

- Methyl acrylate
- 3-Hydroxypropionitrile
- p-Toluenesulfonic acid (catalyst)
- Hydroquinone (polymerization inhibitor)
- Anhydrous sodium sulfate (drying agent)
- Dichloromethane (solvent)
- Saturated sodium bicarbonate solution
- Brine

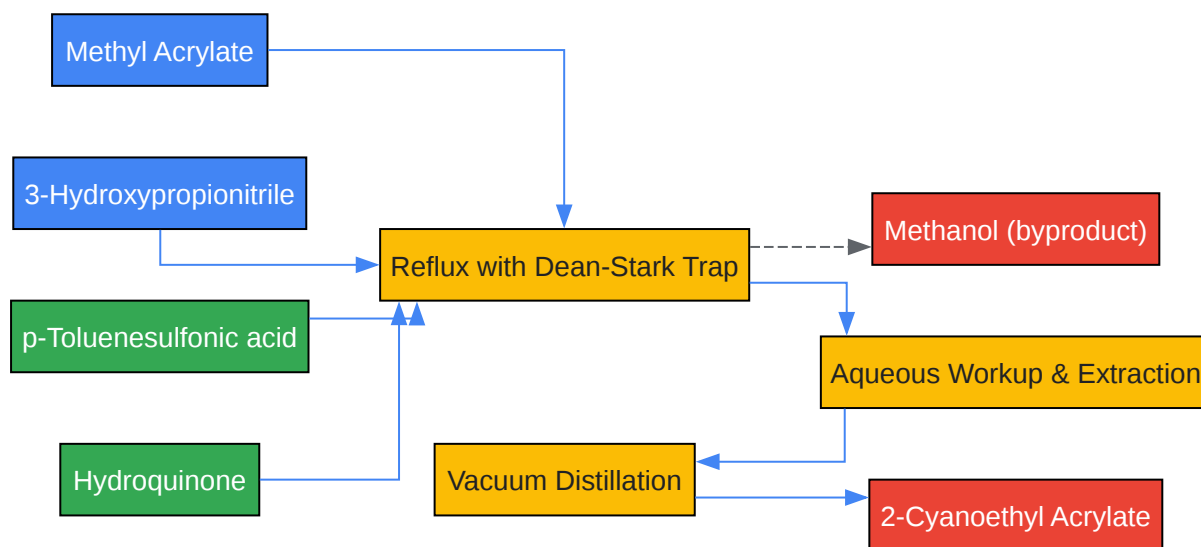
Equipment:

- Round-bottom flask
- Reflux condenser
- Dean-Stark trap

- Magnetic stirrer with heating mantle
- Separatory funnel
- Rotary evaporator
- Vacuum distillation setup

Procedure:

- To a round-bottom flask equipped with a reflux condenser and a Dean-Stark trap, add methyl acrylate (1.2 equivalents), 3-hydroxypropionitrile (1.0 equivalent), a catalytic amount of p-toluenesulfonic acid (0.02 equivalents), and a small amount of hydroquinone.
- Heat the mixture to reflux with vigorous stirring. The methanol byproduct will be collected in the Dean-Stark trap.
- Monitor the reaction progress by observing the amount of methanol collected.
- Once the reaction is complete, cool the mixture to room temperature.
- Dilute the reaction mixture with dichloromethane and transfer it to a separatory funnel.
- Wash the organic layer with saturated sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- Purify the crude product by vacuum distillation to obtain pure **2-cyanoethyl acrylate**.



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Caption: Transesterification Synthesis of **2-Cyanoethyl Acrylate**.

## Polymerization

**2-Cyanoethyl acrylate** readily undergoes polymerization via anionic or free-radical mechanisms. Due to its high reactivity, anionic polymerization can be initiated by weak bases, including moisture.[7] For controlled polymerization, a free-radical pathway is often preferred.

This protocol outlines a general procedure for the free-radical polymerization of **2-cyanoethyl acrylate** to form poly(**2-cyanoethyl acrylate**).

Materials:

- **2-Cyanoethyl acrylate** (monomer), freshly distilled
- Azobisisobutyronitrile (AIBN) (initiator)
- Anhydrous toluene (solvent)
- Methanol (non-solvent for precipitation)

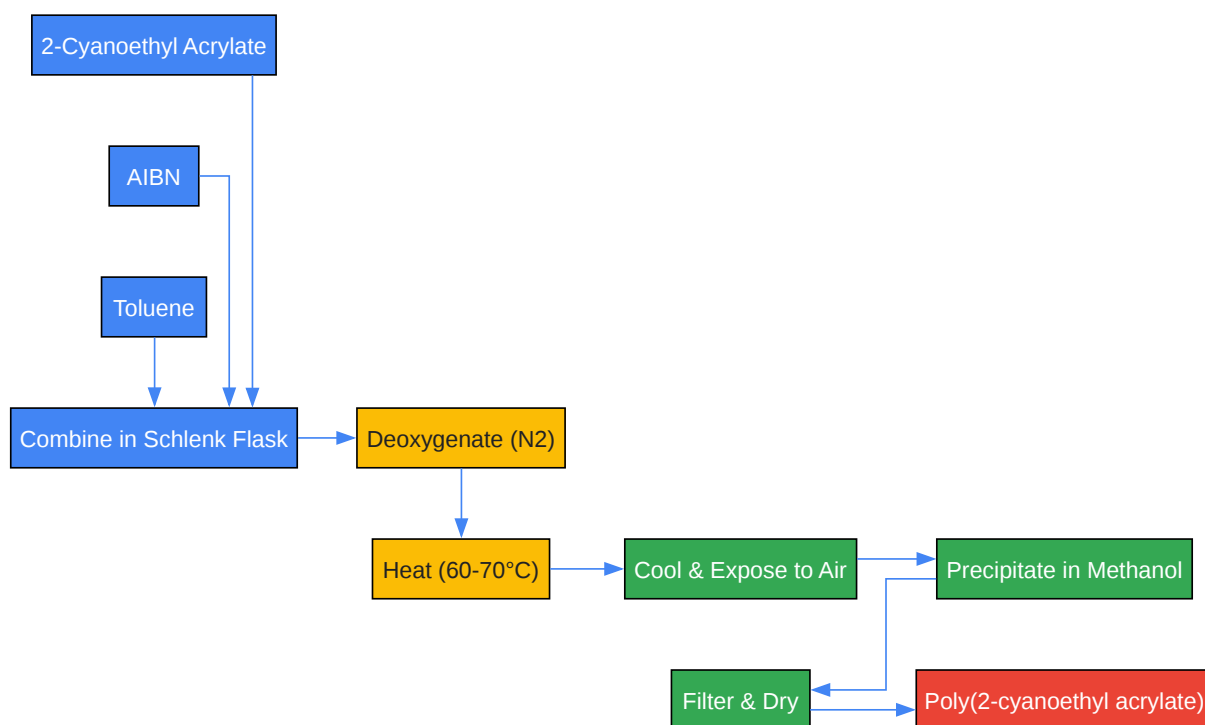
- Nitrogen gas

Equipment:

- Schlenk flask with a magnetic stir bar
- Rubber septum
- Oil bath
- Vacuum line
- Buchner funnel and filter paper

Procedure:

- Place AIBN (0.1-1 mol% relative to the monomer) in a Schlenk flask.
- Add anhydrous toluene to dissolve the initiator.
- Add the distilled **2-cyanoethyl acrylate** monomer to the flask.
- Seal the flask with a rubber septum and deoxygenate the solution by bubbling with nitrogen for 30 minutes while stirring in an ice bath.
- Place the flask in a preheated oil bath at 60-70 °C and stir for the desired reaction time (e.g., 24 hours).
- To terminate the polymerization, cool the reaction mixture to room temperature and expose it to air.
- Precipitate the polymer by slowly adding the reaction mixture to a large excess of cold methanol with vigorous stirring.
- Collect the precipitated polymer by filtration using a Buchner funnel.
- Wash the polymer with fresh methanol to remove any unreacted monomer and initiator.
- Dry the polymer under vacuum to a constant weight.



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Caption: Free-Radical Polymerization Workflow for **2-Cyanoethyl Acrylate**.

## Applications

The unique properties of **2-cyanoethyl acrylate** and its corresponding polymer make them suitable for a variety of applications, primarily in materials science.

- **Adhesives:** It is used in the formulation of cyanoacrylate adhesives, known for their rapid bonding.<sup>[2][8]</sup>

- Coatings: The polymer can be used in protective coatings, providing chemical resistance.[\[2\]](#)
- Polymer Modification: Incorporation of **2-cyanoethyl acrylate** into other polymers can enhance their mechanical and adhesive properties.[\[2\]](#)
- Electronics: It has applications in photocurable resists for liquid crystal devices and as polymer insulators for multilayer circuitry.[\[6\]](#)
- Drug Delivery: Poly(alkyl cyanoacrylate) nanoparticles, including those made from **2-cyanoethyl acrylate**, have been investigated as biodegradable carriers for drug delivery.[\[9\]](#)  
[\[10\]](#)

## Safety and Handling

**2-Cyanoethyl acrylate** is a hazardous substance and requires careful handling to minimize exposure.

## Hazard Identification

The compound is classified as toxic if swallowed or in contact with skin, and it causes skin and serious eye irritation.[\[11\]](#) It may also cause respiratory irritation.[\[1\]](#)

| Hazard Statement                 | Code | Reference(s)                             |
|----------------------------------|------|--|
| Toxic if swallowed               | H301 | <a href="#">[1]</a> <a href="#">[11]</a> |
| Toxic in contact with skin       | H311 | <a href="#">[11]</a>                     |
| Causes skin irritation           | H315 | <a href="#">[1]</a> <a href="#">[11]</a> |
| Causes serious eye irritation    | H319 | <a href="#">[1]</a> <a href="#">[11]</a> |
| May cause respiratory irritation | H335 | <a href="#">[1]</a>                      |

## Recommended Handling Procedures

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood.[\[3\]](#)  
[\[12\]](#)
- Personal Protective Equipment (PPE):



- Eye Protection: Wear chemical safety goggles.[13]
- Hand Protection: Wear suitable chemical-resistant gloves.[13][14]
- Skin and Body Protection: Wear a lab coat or other protective clothing.[13][14]
- Handling: Avoid contact with skin, eyes, and clothing.[4] Do not breathe vapors.[4] Wash hands thoroughly after handling.[3]
- Storage: Store in a cool, dry, well-ventilated place, away from incompatible materials such as oxidizing agents, alkalis, alcohols, and amines.[4] Keep refrigerated at 2-8 °C.[4] The monomer is often stabilized with an inhibitor like hydroquinone or its monomethyl ether (MEHQ), and storage under air (not an inert atmosphere) is recommended to maintain the effectiveness of phenolic inhibitors.[1][12]

## First Aid Measures

- In case of skin contact: Immediately wash with plenty of soap and water.[4]
- In case of eye contact: Immediately flush with plenty of water for at least 15 minutes.[4]
- If inhaled: Move the person to fresh air.[4]
- If swallowed: Do NOT induce vomiting.[3] In all cases of exposure, seek immediate medical attention.[3][4]

## Toxicology

The acute toxicity of **2-cyanoethyl acrylate** has been determined in animal studies.

| Toxicity Data | Value       | Species | Reference(s) |
|---------------|-------------|---------|--------------|
| LD50 Oral     | 180 mg/kg   | Rat     | [11]         |
| LD50 Dermal   | 235.4 mg/kg | Rabbit  | [11]         |

External application to rabbit eyes resulted in a severe injury rating.[5] It is also considered a possible sensitizer.[5]

## Conclusion

**2-Cyanoethyl acrylate** is a valuable and highly reactive monomer with significant applications in the field of polymer and materials science. Its ability to undergo rapid polymerization makes it ideal for adhesives and coatings. For researchers and professionals, a thorough understanding of its properties, synthesis, and safe handling procedures is crucial for its effective and safe utilization in the development of new materials and technologies. While its direct application in drug development is primarily as a component of drug delivery systems, the versatility of its polymer chemistry offers potential for further exploration in biomedical applications.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)